

# ENMD-2076 Tartrate degradation and handling precautions

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## Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1683880

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## ENMD-2076 Tartrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the handling, storage, and potential troubleshooting of **ENMD-2076 Tartrate** in experimental settings.

## Frequently Asked Questions (FAQs)

1. What is **ENMD-2076 Tartrate** and what is its mechanism of action?

**ENMD-2076 Tartrate** is the L-(+)-tartaric acid salt of ENMD-981693.[1] It is an orally active, multi-targeted kinase inhibitor with both anti-proliferative and anti-angiogenic properties.[2] Its primary targets include Aurora Kinase A and Flt3, but it also shows inhibitory activity against a range of other kinases involved in angiogenesis and cell proliferation, such as VEGFR2/KDR, FGFR1/2, and PDGFR $\alpha$ . [1][3][4] By inhibiting these pathways, ENMD-2076 can induce G2/M cell cycle arrest and apoptosis in cancer cells.[3][5]

2. How should **ENMD-2076 Tartrate** powder be stored?

Proper storage is crucial to maintain the stability and efficacy of the compound. The following table summarizes the recommended storage conditions for **ENMD-2076 Tartrate** powder.

Storage Condition	Duration
-20°C	Long-term (months to years)[6]
0-4°C	Short-term (days to weeks)[6]
Ambient Temperature	Stable for several weeks during ordinary shipping[6]

It is recommended to store the powder in a dry, dark place.[6]

3. What are the recommended solvents for preparing **ENMD-2076 Tartrate** stock solutions?

**ENMD-2076 Tartrate** is soluble in DMSO.[6][7] For in vitro experiments, a stock solution of up to 100 mg/mL in fresh DMSO can be prepared.[1] It is noted to be insoluble in ethanol.[7]

4. How should stock solutions of **ENMD-2076 Tartrate** be stored?

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[1][3] The stability of stock solutions under different storage conditions is outlined below.

Storage Condition	Duration
-80°C in solvent	Up to 1 year[1]
-20°C in solvent	Up to 1 month[1][3]

5. Are there any specific handling precautions for **ENMD-2076 Tartrate**?

Yes, the following precautions should be taken when handling **ENMD-2076 Tartrate**:

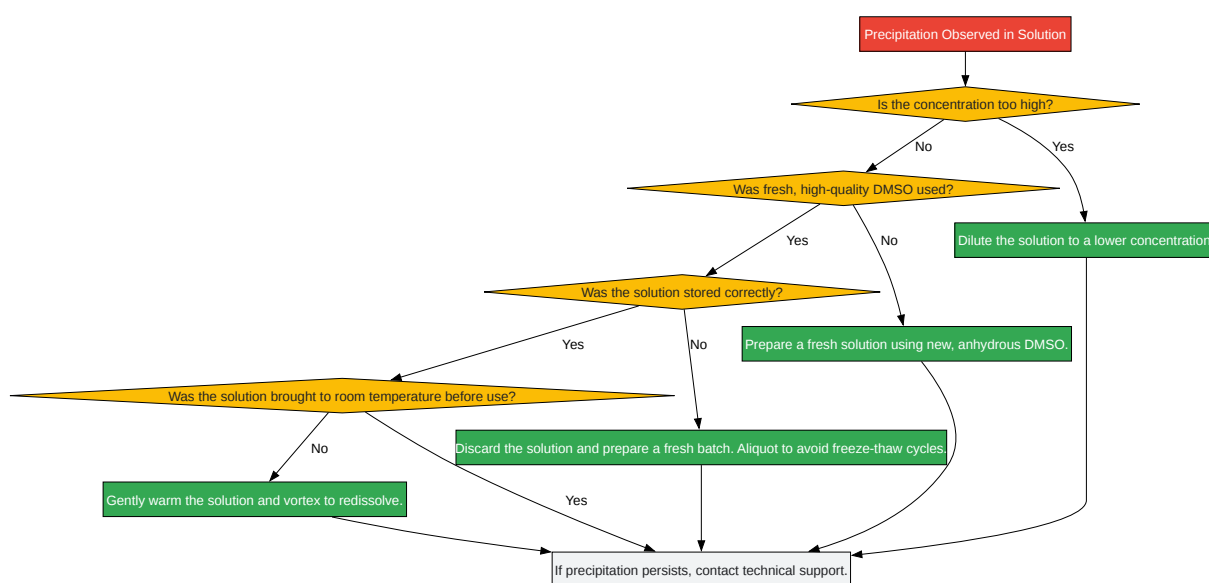
- Use Fresh DMSO: Moisture-absorbing DMSO can reduce the solubility of **ENMD-2076 Tartrate**. [1]
- Avoid Freeze-Thaw Cycles: Aliquot stock solutions to maintain product stability. [1][3]
- Protect from Light: Store in a dark place to prevent potential photodegradation. [6]

- For Research Use Only: This product is intended for laboratory research purposes and is not for human or veterinary use.[\[6\]](#)

## Troubleshooting Guide

Issue: My **ENMD-2076 Tartrate** solution has visible precipitation.

This is a common issue that can arise from several factors. Follow this troubleshooting workflow to identify and resolve the problem.



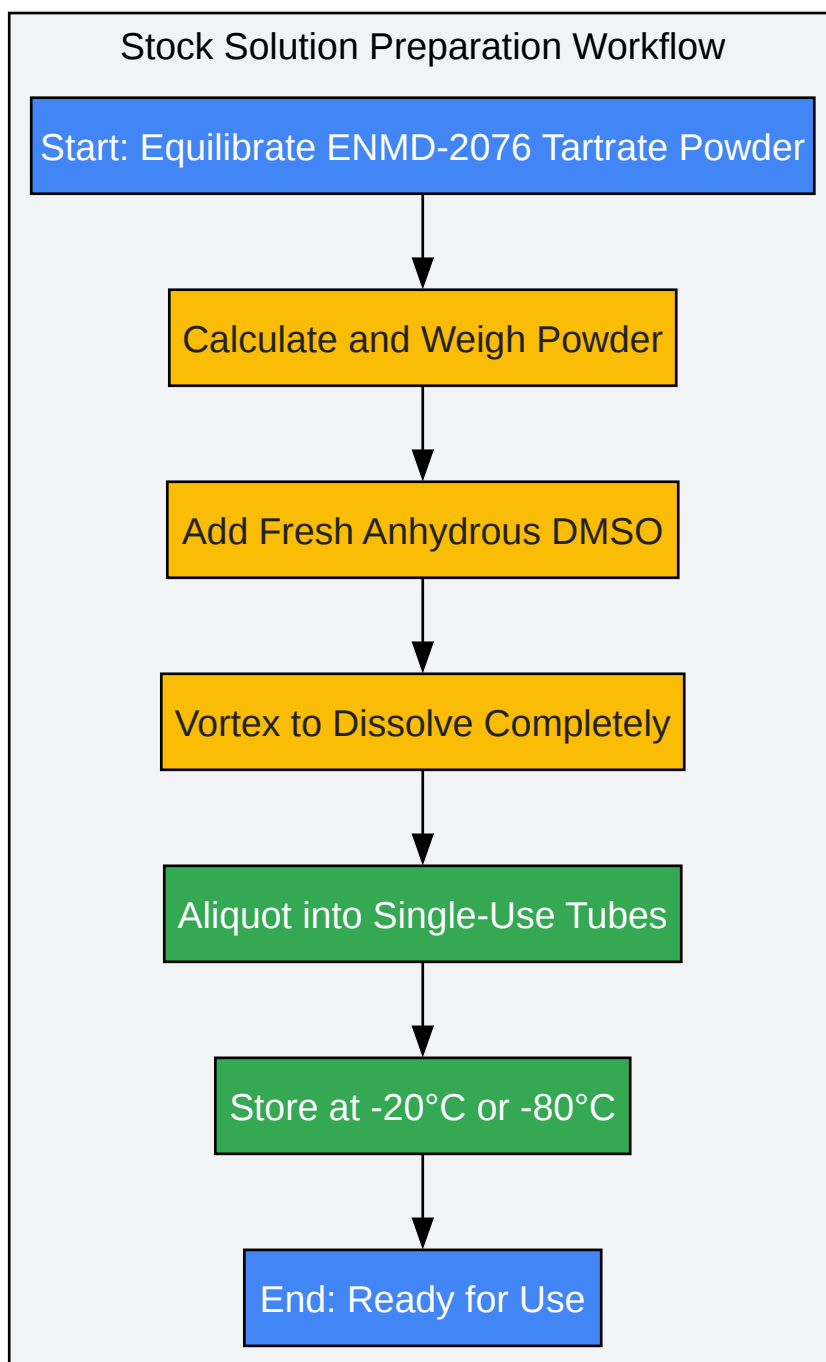
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Caption: Troubleshooting workflow for **ENMD-2076 Tartrate** solution precipitation.

## Experimental Protocols

### Protocol 1: Preparation of **ENMD-2076 Tartrate** Stock Solution for In Vitro Assays

- Materials:
  - **ENMD-2076 Tartrate** powder
  - Anhydrous, high-quality Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure: a. Allow the **ENMD-2076 Tartrate** powder vial to equilibrate to room temperature before opening. b. Based on the molecular weight of 525.56 g/mol , calculate the required volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, dissolve 5.26 mg in 1 mL of DMSO).<sup>[6][7]</sup> c. Add the calculated volume of fresh DMSO to the vial of **ENMD-2076 Tartrate**. d. Vortex thoroughly until the powder is completely dissolved. e. Aliquot the stock solution into single-use, sterile microcentrifuge tubes. f. Store the aliquots at -20°C for up to one month or at -80°C for up to one year.<sup>[1][3]</sup>

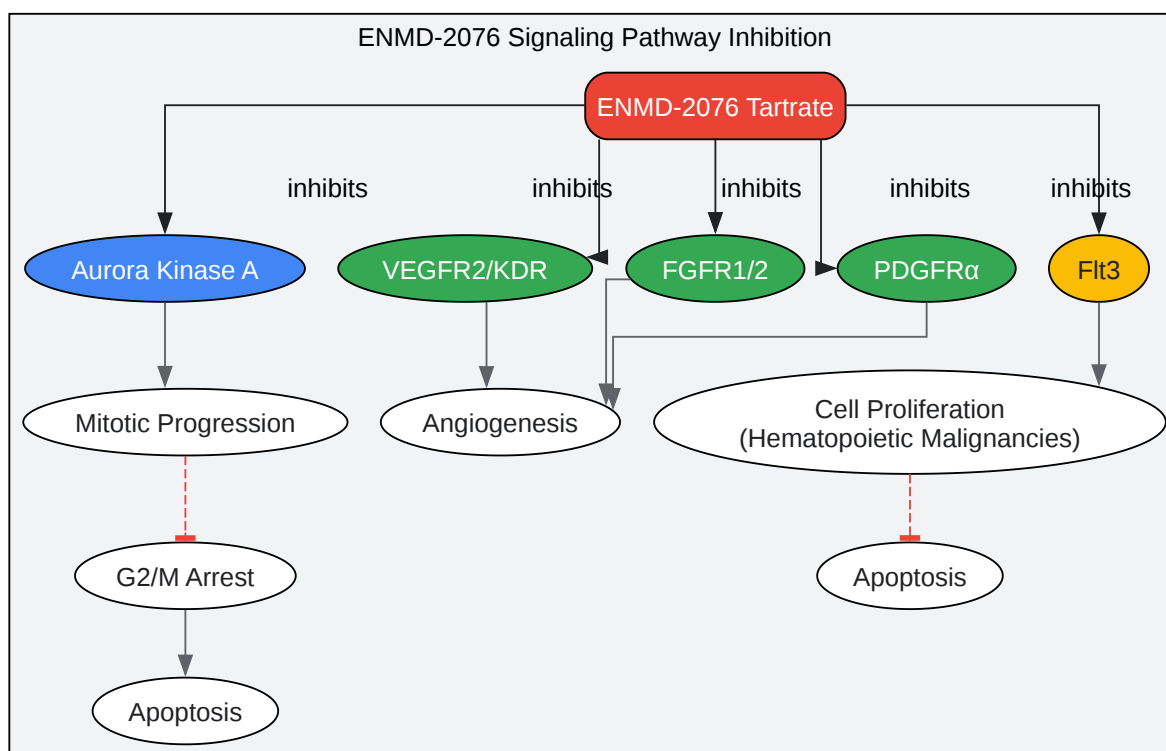


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Caption: Workflow for preparing **ENMD-2076 Tartrate** stock solutions.

## Signaling Pathway

**ENMD-2076 Tartrate** exerts its anti-cancer effects by inhibiting multiple key signaling pathways involved in cell cycle progression and angiogenesis. The diagram below illustrates its primary targets.



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Caption: Key signaling pathways inhibited by **ENMD-2076 Tartrate**.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. ENMD-2076 is an orally active kinase inhibitor with antiangiogenic and antiproliferative mechanisms of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. ENMD-2076 L-(+)-Tartaric acid | CAS#:1291074-87-7 | Chemsr [chemsrc.com]
- 5. apexbt.com [apexbt.com]
- 6. medkoo.com [medkoo.com]
- 7. apexbt.com [apexbt.com]
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